

Personal protective equipment for handling potassium 1H-indol-3-yl sulfate

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Compound of Interest

Compound Name: potassium 1H-indol-3-yl sulfate

Cat. No.: B1146574

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Essential Safety and Handling Guide for Potassium 1H-indol-3-yl sulfate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **potassium 1H-indol-3-yl sulfate**. Adherence to these protocols is essential for ensuring a safe laboratory environment and proper disposal of the substance.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Potassium 1H-indol-3-yl sulfate	2642-37-7	C ₈ H ₆ KNO ₄ S	251.30

Hazard Identification and Personal Protective Equipment (PPE)

Potassium 1H-indol-3-yl sulfate is classified as hazardous. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1] The following personal protective equipment is mandatory when handling this substance.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a respirator may be required.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid dust formation.^[1]
- Ensure an eyewash station and safety shower are readily accessible.

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid creating dust when handling the solid material.
- Solution Preparation: When preparing solutions, it is recommended to prepare them fresh for prompt use.^[2] If precipitation occurs, sonication or gentle heating may be used to aid dissolution.^[2]
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not breathe dust or aerosols.^[1]

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.^[1]
- Keep away from direct sunlight and sources of ignition.^[1]

- Recommended storage temperature for the powder is -20°C.[3]

Emergency Procedures

In the event of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[1]

Disposal Plan

Dispose of **potassium 1H-indol-3-yl sulfate** and its containers in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Spill Management:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use appropriate absorbent material to contain the spill.
- Collect: Carefully sweep or scoop up the spilled material into a suitable, labeled container for disposal.

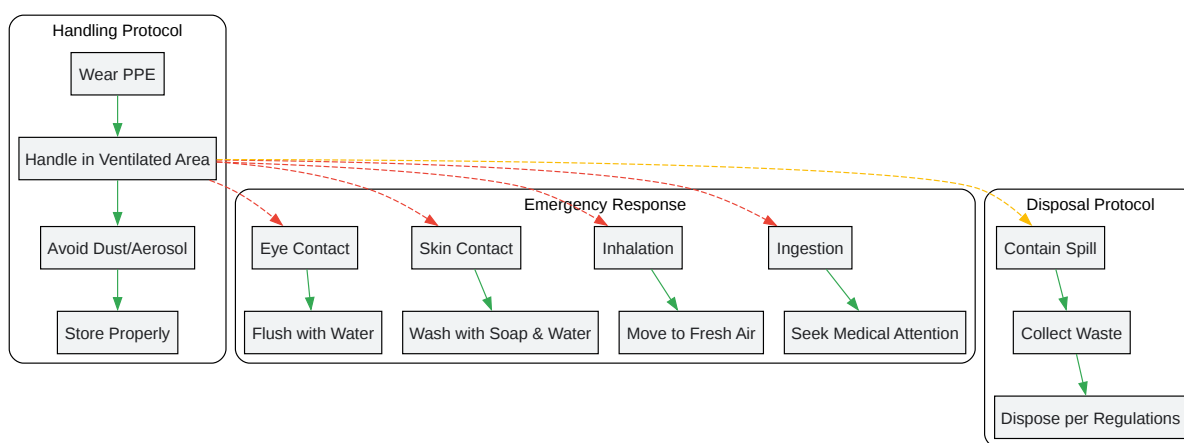
- Clean: Clean the spill area thoroughly with soap and water.

Diagrams

Potassium 1H-indol-3-yl sulfate	Hazard Identification	H302: Harmful if swallowed	H315: Causes skin irritation	H319: Causes serious eye irritation	H335: May cause respiratory irritation	Personal Protective Equipment	Eye Protection	Protective Gloves	Protective Clothing	Respiratory Protection
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Caption: Hazard identification and required personal protective equipment.



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Caption: Workflow for handling, emergency response, and disposal.

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References

- 1. [file.medchemexpress.com](https://www.medchemexpress.com) [[file.medchemexpress.com](https://www.medchemexpress.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [file.medchemexpress.com](https://www.medchemexpress.com) [[file.medchemexpress.com](https://www.medchemexpress.com)]
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